

BMS-066 Brk kinase selectivity comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bms-066

CAS No.: 914946-88-6

Cat. No.: S521582

[Get Quote](#)

BMS-066 Profile and Selectivity Data

BMS-066 is characterized as a potent dual inhibitor. The table below summarizes its core biochemical and selectivity data.

Property	Description / Value
Primary Targets	IKK β (IKK2) and Tyk2 pseudokinase [1] [2] [3]
IC ₅₀ for IKK β	9 nM [1] [2] [3]
IC ₅₀ for Tyk2	72 nM (pseudokinase domain probe displacement assay) [1] [2] [3]
Selectivity over IKK α	>500-fold selective [1] [2] [3]
Broad Kinase Selectivity	Profiled against 155 additional kinases; >400-fold selective for IKK β over >95% of them [1] [2]
Selectivity vs. Brk	>30-fold selective for IKK β over Brk [1] [2] [3]

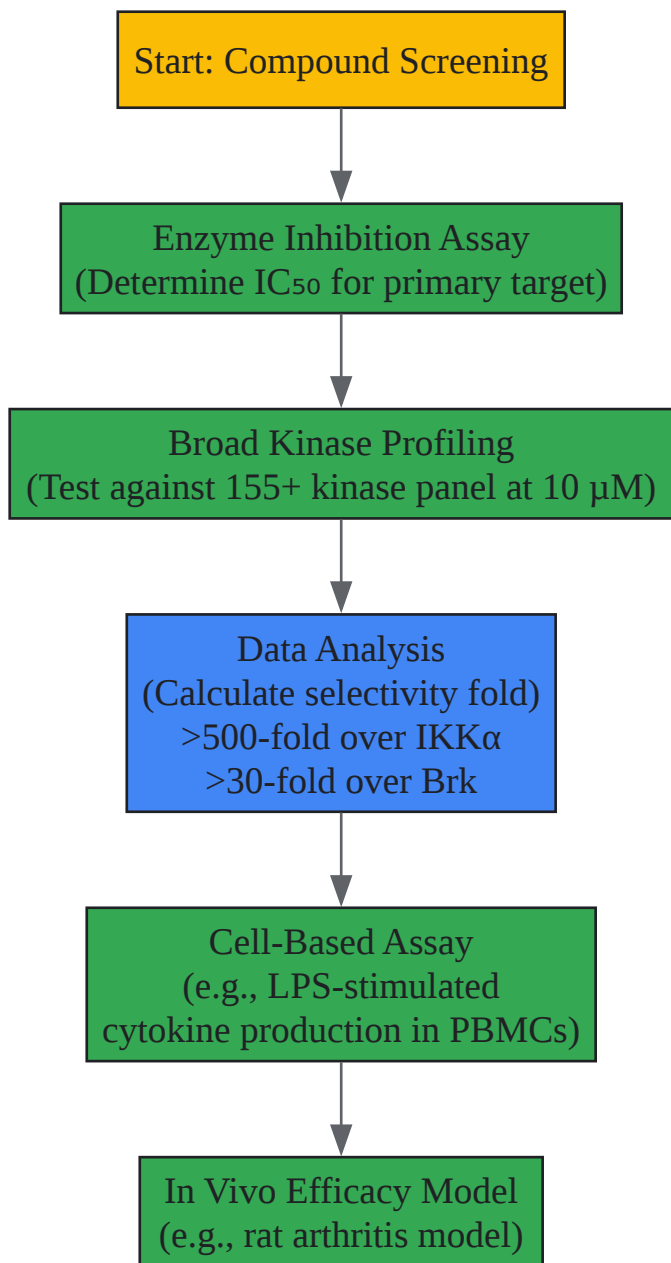
Experimental Evidence and Research Context

The data in the guide is supported by several key studies that also clarify the context of Brk inhibition.

- **In Vitro Cellular Activity:** In human peripheral blood mononuclear cells (PBMCs), **BMS-066** inhibited LPS-stimulated cytokine production (both protein and mRNA levels) with an IC_{50} of approximately 150-200 nM. It also inhibited IKK β -catalyzed phosphorylation of I κ B α in LPS-stimulated cells with a similar potency [1] [2].
- **In Vivo Efficacy:** In a rat model of rheumatoid arthritis, once-daily oral doses of 5 and 10 mg/kg of **BMS-066** significantly reduced paw swelling and protected against bone resorption and loss of bone mass in a dose-dependent manner [1] [2] [3].
- **Brk's Role as a Selectivity Marker:** The search results clarify that **Brk (Breast tumor kinase, also known as PTK6)** is primarily discussed as a point of comparison to highlight **BMS-066's** selectivity for IKK β , not as a primary target for therapeutic inhibition with this compound [1] [2]. Brk is an intracellular non-receptor tyrosine kinase that is overexpressed in many cancers and promotes pro-oncogenic phenotypes like proliferation and survival [4] [5] [6].

Experimental Workflow for Kinase Selectivity Profiling

While the exact protocols from the primary **BMS-066** studies are not detailed in the search results, the general methodology for establishing its selectivity profile is standard in the field. The diagram below outlines this typical workflow.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - BMS _product_DataBase_PeptideDB 066 [peptidedb.com]
2. BMS-066 | JAK Inhibitor [medchemexpress.com]
3. - BMS | IκB/IKK | Tyrosine 066 | TargetMol Kinases [targetmol.com]
4. Brk/PTK6 signaling in normal and cancer cell models - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Putting the BRK on breast cancer: From molecular target to ... [pmc.ncbi.nlm.nih.gov]
6. Brk/PTK6 signaling in normal and cancer cell models [sciencedirect.com]

To cite this document: Smolecule. [BMS-066 Brk kinase selectivity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b521582#bms-066-brk-kinase-selectivity-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com